

molecular structure and formula of sodium 3-hydroxypropane-1-sulfonate

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Compound of Interest

Compound Name: sodium 3-hydroxypropane-1-sulfonate

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In-Depth Technical Guide: Sodium 3-hydroxypropane-1-sulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and applications of **sodium 3-hydroxypropane-1-sulfonate**. The information is intended to support research and development activities where this compound may be utilized as a key intermediate or functional component.

Molecular Structure and Chemical Formula

Sodium 3-hydroxypropane-1-sulfonate is an organic sodium salt consisting of a propane backbone substituted with a hydroxyl group at one terminus and a sulfonate group at the other. This bifunctional nature imparts unique solubility and reactivity characteristics to the molecule.

- Chemical Name: **Sodium 3-hydroxypropane-1-sulfonate**
- CAS Number: 3542-44-7[1]
- Molecular Formula: $C_3H_7NaO_4S$ [2]
- Molecular Structure: $HO-CH_2-CH_2-CH_2-SO_3^-Na^+$

Structural Identifiers:

- SMILES: C(CO)CS(=O)(=O)[O-].[Na+][\[1\]](#)[\[3\]](#)
- InChI: InChI=1S/C3H8O4S.Na/c4-2-1-3-8(5,6)7;/h4H,1-3H2,(H,5,6,7);/q;+1/p-1[\[1\]](#)[\[3\]](#)
- InChIKey: CSKVLUWCGPWCQR-UHFFFAOYSA-M[\[3\]](#)

Physicochemical and Spectroscopic Data

The key physicochemical and spectroscopic data for **sodium 3-hydroxypropane-1-sulfonate** are summarized below. This information is crucial for its identification, purification, and application in various chemical processes.

Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	162.14 g/mol	[1] [3]
Appearance	White crystalline solid	
Melting Point	260 °C (decomposes)	[1] [4]
pKa (of parent acid)	~1.69 (Predicted)	[5]
Density (of parent acid)	1.364 g/mL at 20 °C	[5] [6]
Solubility	High water solubility	[7]

Spectroscopic Data

Technique	Data	Reference
^1H NMR (D_2O)	δ 3.67 (t, 2H, $-\text{CH}_2\text{OH}$), δ 2.95 (m, 2H, $-\text{CH}_2\text{SO}_3^-$), δ 1.94 (m, 2H, $-\text{CH}_2\text{CH}_2\text{CH}_2-$)	[8]
^{13}C NMR (D_2O)	δ 60.7, 48.3, 27.4	
FT-IR	A broad absorption band is expected in the region of 3400-3500 cm^{-1} (O-H stretching). Characteristic bands for the sulfonate group (S=O stretching) are also present.	[8]

Synthesis and Manufacturing

Sodium 3-hydroxypropane-1-sulfonate can be synthesized through several routes. The two most common methods are the radical addition of bisulfite to allyl alcohol and the nucleophilic ring-opening of 1,3-propane sultone.

Synthesis from Allyl Alcohol (Radical Addition)

This is a widely used industrial method involving the reaction of allyl alcohol with an aqueous solution of sodium bisulfite and sodium sulfite, often in the presence of an initiator or oxygen.[8]

- Preparation of Reagent Solutions:
 - Solution A: Dissolve sodium bisulfite (e.g., 1.83 g) and sodium sulfite (e.g., 12.0 g) in deionized water (e.g., 40 mL).
 - Solution B: Dissolve distilled allyl alcohol (e.g., 5.9 g) in deionized water (e.g., 20 mL).
- Reaction Setup: In a three-neck flask equipped with a mechanical stirrer, add a small amount of sodium sulfite (e.g., 0.92 g) and deionized water (e.g., 20 mL).
- Addition of Reagents: Simultaneously add Solution A and Solution B dropwise to the flask at room temperature over a period of 90 minutes with vigorous stirring.

- **Reaction Completion:** After the addition is complete, heat the reaction mixture to 90-100 °C and maintain for 3-4 hours, keeping the pH between 7 and 8. The reaction is complete when the characteristic odor of allyl alcohol is no longer detectable.
- **Work-up and Purification:**
 - Adjust the pH of the mixture to 3-4 with 10% sulfuric acid to remove unreacted sulfite and bisulfite as sulfur dioxide.
 - Concentrate the solution using a rotary evaporator until a white solid begins to appear.
 - Add ethanol to precipitate inorganic salts, then filter the mixture.
 - The filtrate, containing the desired product, can be further purified by recrystallization.

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